

Aspercolorin CAS number and molecular weight

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Compound of Interest

Compound Name: *Aspercolorin*

Cat. No.: *B605642*

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Aspercolorin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aspercolorin is a fungal metabolite produced by various species of the genus *Aspergillus*, notably *Aspergillus versicolor*. It is classified as an atypical cyclic tetrapeptide. This document provides a concise technical summary of its known properties. Currently, the pharmacological and biological activities of **Aspercolorin** are not extensively documented in scientific literature. Its primary application to date has been as a chemical marker in the polyphasic taxonomy for the identification of *Aspergillus* species[1][2][3][4].

Chemical and Physical Properties

The fundamental chemical and physical properties of **Aspercolorin** are summarized below. These data are essential for its identification, handling, and use in experimental settings.

Property	Value	References
CAS Number	29123-52-2	[5][6]
Molecular Formula	C ₂₅ H ₂₈ N ₄ O ₅	[5]
Molecular Weight	464.5 g/mol	[5]
Formal Name	cyclo(b-alanylprolyl-2-amino-5-methoxybenzoylphenylalanyl)	[5]

Solubility

Solvent	Solubility	References
Acetonitrile	Soluble	[5]
Methanol	Soluble	[5]
Ethanol	Soluble	
DMF	Soluble	
DMSO	Soluble	
Water	Limited solubility	

Biological Activity and Experimental Data

To date, there are no comprehensive reports on the specific biological activities or pharmacological properties of **Aspercolorin** in the published scientific literature. While *Aspergillus versicolor* is known to produce a wide array of secondary metabolites with diverse biological activities, including antimicrobial and cytotoxic effects, specific studies on **Aspercolorin** are lacking[7].

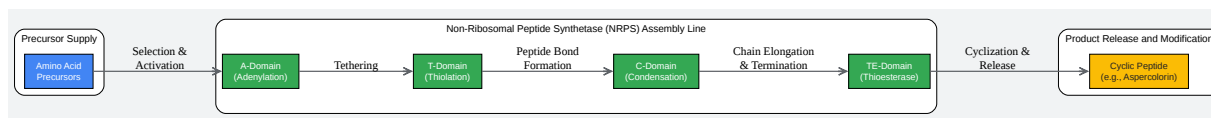
Experimental Protocols

Due to the absence of studies on its biological activity, there are no established experimental protocols for the use of **Aspercolorin** in biological assays. Its current use is primarily as a reference standard in analytical chemistry for taxonomic purposes.

Biosynthesis of Fungal Cyclic Peptides

Aspercolorin is a cyclic peptide, a class of natural products synthesized by fungi through complex enzymatic pathways. In *Aspergillus* and other fungi, cyclic peptides are typically synthesized by non-ribosomal peptide synthetases (NRPSs)[6][8]. These large, multi-enzyme complexes activate and link amino acid monomers in an assembly-line fashion. The biosynthesis of some fungal peptides can also occur through the ribosomal synthesis of a precursor peptide, which is then post-translationally modified and cyclized[5][9].

The general workflow for the biosynthesis of cyclic peptides in fungi via NRPS is depicted below. This pathway represents a common mechanism for the production of such secondary metabolites.



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Caption: Generalized workflow for the biosynthesis of cyclic peptides by Non-Ribosomal Peptide Synthetases (NRPSs) in fungi.

Signaling Pathways

There is currently no information available regarding any signaling pathways that may be modulated by **Aspercolorin**. Further research is required to elucidate its potential biological targets and mechanisms of action.

Conclusion

Aspercolorin is a well-characterized fungal metabolite in terms of its chemical structure. However, its biological role and potential applications in drug development remain unexplored. This technical guide summarizes the current state of knowledge and highlights the need for further investigation into the pharmacological properties of this cyclic peptide. Researchers are encouraged to explore the potential activities of **Aspercolorin**, given the diverse biological roles of other secondary metabolites from *Aspergillus* species.

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